

Comparing Almorexant hydrochloride and Suvorexant in research

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Compound of Interest

Compound Name: Almorexant hydrochloride

Cat. No.: B1665708

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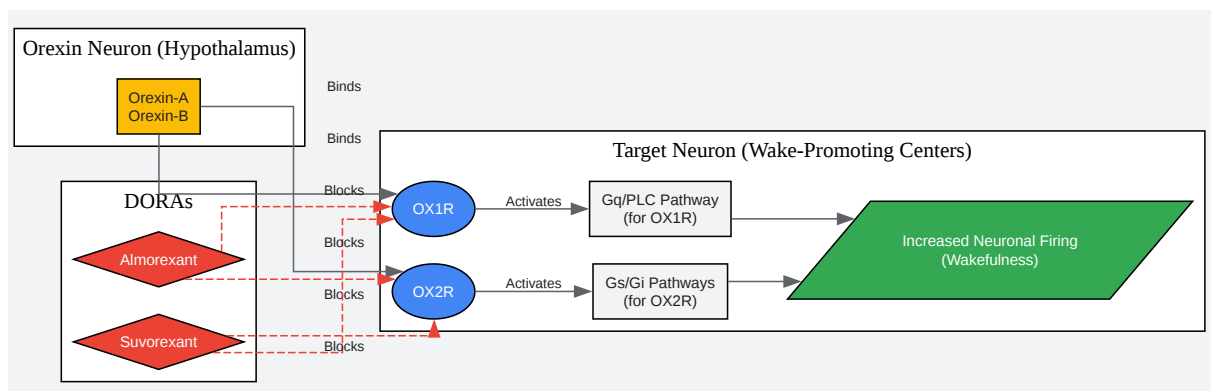
An Objective Comparison of **Almorexant Hydrochloride** and Suvorexant for Research Professionals

Introduction

Almorexant hydrochloride and Suvorexant are both members of a class of drugs known as dual orexin receptor antagonists (DORAs). They represent a targeted approach to treating insomnia by modulating the orexin neuropeptide system, a key regulator of wakefulness.[1][2][3] Almorexant was a first-in-class DORA, but its development was halted, while Suvorexant has received regulatory approval and is in clinical use.[4][5] This guide provides a detailed, objective comparison of these two compounds based on available research and clinical trial data, aimed at researchers, scientists, and drug development professionals.

Mechanism of Action: The Orexin System

The orexin system, composed of orexin-A and orexin-B neuropeptides and their receptors, OX1R and OX2R, is located in the hypothalamus and plays a crucial role in promoting and maintaining wakefulness.[6] Orexin neurons fire during wakefulness and cease during sleep. By blocking the binding of orexin peptides to their receptors, DORAs suppress wake-promoting signals, thereby facilitating the transition to and maintenance of sleep.[3][7] This mechanism differs from traditional hypnotics that generally enhance the activity of the inhibitory neurotransmitter GABA.



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Figure 1: Orexin Signaling Pathway and DORA Mechanism of Action.

Pharmacodynamics

Both Almorexant and Suvorexant are competitive antagonists at both orexin receptors.[5] However, they exhibit different binding affinities and kinetics. Suvorexant has a high affinity for both OX1 and OX2 receptors.[8] Studies have shown that Almorexant also binds with high affinity and dissociates very slowly from the receptors, which may contribute to a prolonged duration of action.[5][9][10]

Parameter	Almorexant	Suvorexant
Target(s)	Dual antagonist of OX1R and OX2R[2][5]	Dual antagonist of OX1R and OX2R[3][7]
Binding Affinity (Ki)	Not explicitly found in provided results.	OX1R: 0.55 nM[8] OX2R: 0.35 nM[8]
Receptor Kinetics	Very slow dissociation from receptors[5][9][10]	Slower dissociation kinetics compared to some other antagonists[11]

Table 1: Comparative Pharmacodynamics

Pharmacokinetics

The pharmacokinetic profiles of Almorexant and Suvorexant show notable differences in absorption, half-life, and bioavailability. Suvorexant has a longer time to peak concentration and a well-defined half-life of approximately 12 hours.[\[8\]](#)[\[12\]](#)[\[13\]](#) Almorexant is absorbed more rapidly, but its terminal half-life has been reported with some variability.[\[5\]](#)[\[14\]](#)[\[15\]](#)

Parameter	Almorexant	Suvorexant
Time to Peak (Tmax)	~1.0 - 1.5 hours [14] [15]	~2 hours (fasted) [7] [12] [13]
Elimination Half-life (t _{1/2})	13-32 hours (variable reports) [5] [14]	~12 hours [8] [12] [13]
Bioavailability	11.2% [16]	~82% [8] [12] [13]
Metabolism	Primarily hepatic	Primarily via CYP3A [7] [12] [13]
Excretion	Not specified	Feces (66%), Urine (23%) [8] [12]

Table 2: Comparative Pharmacokinetics

Clinical Efficacy

Clinical trials for both compounds have demonstrated efficacy in treating insomnia. Almorexant showed significant improvements in sleep maintenance and onset.[\[17\]](#)[\[18\]](#)[\[19\]](#) Similarly, Suvorexant has been shown to improve both sleep onset and maintenance over short and long-term treatment periods.[\[20\]](#)[\[21\]](#)[\[22\]](#) Despite promising efficacy data, the clinical development of Almorexant was discontinued due to safety concerns.[\[5\]](#)[\[19\]](#)

Efficacy Endpoint	Almorexant (200 mg)	Suvorexant (20/15 mg)
Objective WASO	-26.8 min vs. placebo (at treatment start)[17][18]	Statistically significant improvement vs. placebo[21]
Subjective TST	Increased vs. placebo ($p < 0.0001$)[17][18]	Increased vs. placebo at Month 1 and 3[21][22]
Latency to Persistent Sleep	Significantly reduced vs. placebo[17][18]	Statistically significant improvement vs. placebo[21]
Subjective TSO	Significantly reduced vs. placebo[17][18]	Improved vs. placebo at most time points[21]

Table 3: Comparative Clinical Efficacy in Insomnia Patients (WASO: Wake After Sleep Onset; TST: Total Sleep Time; TSO: Time to Sleep Onset)

Safety and Tolerability

In clinical trials, Suvorexant was generally well-tolerated.[20][21][23] The most common adverse event reported was somnolence.[24][25][26] Almorexant also appeared to be well-tolerated in several studies, with an adverse event profile similar to placebo.[17][18] However, its development was ultimately halted due to observations of transient elevations in liver enzymes, indicating potential hepatic safety issues.[5]

Adverse Event Profile	Almorexant	Suvorexant
Common AEs	Somnolence, fatigue, headache, nausea[14][27]	Somnolence, fatigue, headache, dry mouth[23][24]
Serious AEs	Development discontinued due to transient increases in liver enzymes[5]	Rare instances of sleep paralysis, hypnagogic/hypnopompic hallucinations, and cataplexy-like symptoms have been reported[24][28]
Next-Day Effects	No impaired next-day performance observed in a key trial[17][18]	Dose-related next-day effects, including sedation, are a concern[25]
Withdrawal/Rebound	No rebound insomnia or withdrawal effects observed[17][18]	No significant rebound or withdrawal symptoms upon discontinuation[21][25][26]

Table 4: Comparative Safety and Tolerability

Experimental Protocols

The evaluation of both Almorexant and Suvorexant followed standard methodologies for insomnia drug trials, typically involving randomized, double-blind, placebo-controlled designs.

Almorexant: Phase III Trial (NCT00608985) Methodology

A prospective, randomized, double-blind, placebo-controlled, and active-referenced trial was conducted in adults aged 18-64 with chronic primary insomnia.[17][18]

- Participants: 709 randomized patients.
- Intervention: Patients were randomized (1:1:1:1) to receive either placebo, Almorexant 100 mg, Almorexant 200 mg, or zolpidem 10 mg (active reference) for a duration of 16 days.[17][18]

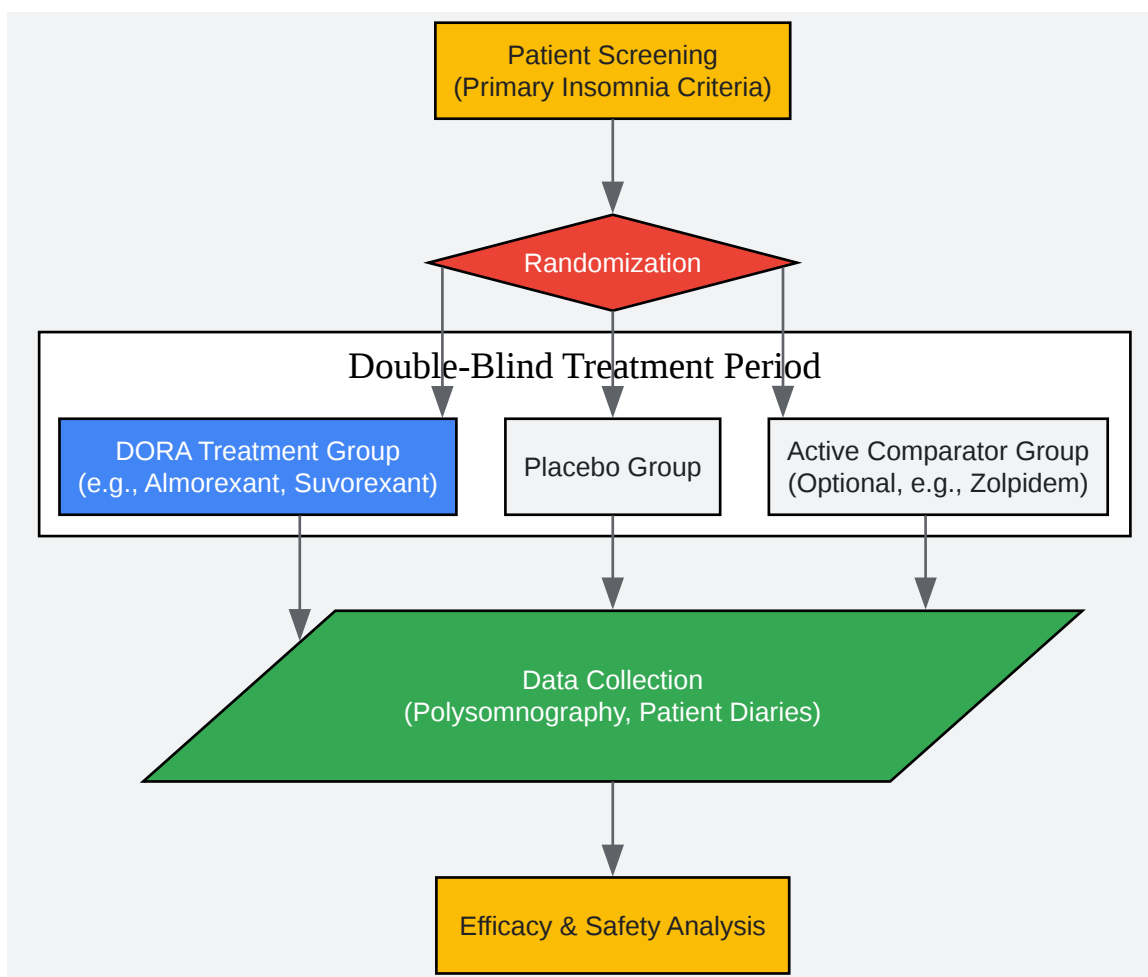
- Primary Endpoints: The primary measures of efficacy were objective wake time after sleep onset (WASO), measured by polysomnography, and subjective WASO, recorded by patients. [\[17\]](#)[\[18\]](#)

Suvorexant: Phase III Trials (e.g., NCT01021813)

Methodology

A randomized, double-blind, placebo-controlled, parallel-group trial was conducted to assess long-term safety and efficacy.[\[26\]](#)

- Participants: Patients aged 18 years or older with primary insomnia.
- Intervention: Patients were randomized (2:1) to receive either nightly Suvorexant (40 mg for patients <65 years, 30 mg for patients ≥65 years) or a placebo for one year.[\[26\]](#)
- Primary Objective: To assess the safety and tolerability of Suvorexant over one year.[\[26\]](#)
- Secondary Endpoints: Efficacy was assessed using patient-reported subjective total sleep time (sTST) and subjective time to sleep onset (sTSO) over the first month.[\[26\]](#)



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Figure 2: Generalized Workflow for an Insomnia Clinical Trial.

Conclusion

Both Almorexant and Suvorexant validate the orexin system as a viable target for the treatment of insomnia. They effectively improve sleep onset and maintenance by antagonizing OX1 and OX2 receptors. Suvorexant demonstrates a favorable pharmacokinetic profile with high bioavailability and a consistent half-life, supporting once-nightly dosing. While Almorexant also showed clinical promise, its development was ceased due to hepatic safety signals, a critical differentiating factor for researchers investigating new chemical entities in this class.

Suvorexant's successful clinical development and approval provide a benchmark for safety and efficacy against which future DORAs will be compared. The data from both compounds offer valuable insights into the therapeutic potential and challenges of targeting the orexin system.

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References

- 1. jcsn.aasm.org [jcsn.aasm.org]
- 2. Almorexant, a dual orexin receptor antagonist for the treatment of insomnia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Suvorexant, a Dual Orexin Receptor Antagonist for the Management of Insomnia - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Dual Orexin Receptor Antagonists (DORAs) for Insomnia [healthline.com]
- 5. Almorexant - Wikipedia [en.wikipedia.org]
- 6. m.youtube.com [m.youtube.com]
- 7. go.drugbank.com [go.drugbank.com]
- 8. Suvorexant - Wikipedia [en.wikipedia.org]
- 9. Binding kinetics differentiates functional antagonism of orexin-2 receptor ligands - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Binding kinetics differentiates functional antagonism of orexin-2 receptor ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pa2online.org [pa2online.org]
- 12. Suvorexant, a Novel Dual Orexin Receptor Antagonist, for the Management of Insomnia - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Suvorexant: pharmacokinetics, clinical applications and side effects_Chemicalbook [chemicalbook.com]
- 14. Tolerability, pharmacokinetics, and pharmacodynamics of single-dose almorexant, an orexin receptor antagonist, in healthy elderly subjects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Pharmacokinetics and tolerability of almorexant in Japanese and Caucasian healthy male subjects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Formulation development for the orexin receptor antagonist almorexant: assessment in two clinical studies - PMC [pmc.ncbi.nlm.nih.gov]

- 17. Efficacy and safety of almorexant in adult chronic insomnia: a randomized placebo-controlled trial with an active reference - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. Almorexant for Treatment of Primary Insomnia - Clinical Trials Arena [clinicaltrialsarena.com]
- 20. jcsn.aasm.org [jcsn.aasm.org]
- 21. Suvorexant in Patients With Insomnia: Results From Two 3-Month Randomized Controlled Clinical Trials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Suvorexant in insomnia: efficacy, safety and place in therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Safety, Tolerability, and Pharmacokinetics of Suvorexant: A Randomized Rising-Dose Trial in Healthy Men - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Suvorexant in the Treatment of Difficulty Falling and Staying Asleep (Insomnia) - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Suvorexant for insomnia: a systematic review of the efficacy and safety profile for this newly approved hypnotic - what is the number needed to treat, number needed to harm and likelihood to be helped or harmed? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. Safety and efficacy of suvorexant during 1-year treatment of insomnia with subsequent abrupt treatment discontinuation: a phase 3 randomised, double-blind, placebo-controlled trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. Orexin receptor antagonism: an ascending multiple-dose study with almorexant - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. blogs.the-hospitalist.org [blogs.the-hospitalist.org]
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